

# 1,8-Diaminooctane: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,8-Diaminooctane

Cat. No.: B148097

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **1,8-Diaminooctane** (CAS No. 373-44-4), a versatile building block in organic synthesis, pharmaceuticals, agrochemicals, and dyestuff production.<sup>[1]</sup> Adherence to the following protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

## Hazard Identification and Classification

**1,8-Diaminooctane** is classified as a hazardous substance and requires careful handling.<sup>[2]</sup> It is harmful if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction or respiratory irritation.<sup>[3]</sup>

GHS Hazard Statements: H302, H314, H317<sup>[4]</sup><sup>[5]</sup>

Hazard Class	Category
Acute toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Skin Sensitization	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Source: Fisher Scientific[3]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1,8-Diaminooctane** is fundamental to its safe handling and storage.

Property	Value	Source
Appearance	White crystalline powder	Santa Cruz Biotechnology[2]
Molecular Formula	C8H20N2	MP Biomedicals[6]
Molecular Weight	144.26 g/mol	PubChem[7]
Melting Point	50-52 °C (lit.)	Sigma-Aldrich[4]
Boiling Point	225-226 °C (lit.)	Sigma-Aldrich[4]
Flash Point	106 °C (222.8 °F) - DIN 51758	Sigma-Aldrich[4][5]
Autoignition Temperature	285 °C / 545 °F	Fisher Scientific[3]
Upper Explosion Limit	6.8 vol %	Fisher Scientific[3]
Lower Explosion Limit	1.1 vol %	Fisher Scientific[3]

## Exposure Controls and Personal Protection

Strict adherence to personal protective equipment (PPE) guidelines is mandatory to prevent exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [3][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Personal Protective Equipment (PPE):

PPE	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A full face shield may also be necessary. <a href="#">[2]</a> <a href="#">[8]</a>
Skin Protection	Wear appropriate protective gloves (e.g., PVC) and clothing to prevent skin exposure. <a href="#">[2]</a> <a href="#">[8]</a> Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse. <a href="#">[3]</a> <a href="#">[9]</a>
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. <a href="#">[3]</a> <a href="#">[8]</a>

## Handling and Storage

### Safe Handling Procedures:

- Avoid all personal contact, including inhalation of dust or vapors.[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[9\]](#)
- Empty containers may contain residual dust and should be handled with care. Do not cut, drill, grind, or weld on or near such containers.[\[2\]](#)

### Storage Requirements:

- Store in original, tightly closed containers in a cool, dry, and well-ventilated place.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[2\]](#)[\[3\]](#)[\[8\]](#)

- The substance is sensitive to air and hygroscopic; store under an inert atmosphere and protect from moisture.[3]

## First-Aid Measures

Immediate medical attention is required for all exposure routes.[3]

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Keep eye wide open while rinsing.[3] Transport to the hospital or a doctor without delay.[9]
Skin Contact	Immediately flush body and clothes with large amounts of water, using a safety shower if available.[2] Remove all contaminated clothing and shoes.[3][9] Call a physician immediately.[3]
Inhalation	Remove to fresh air.[3] If not breathing, give artificial respiration.[3][8] Lay the patient down and keep them warm and rested.[2][9]
Ingestion	Do NOT induce vomiting.[3][9] Rinse mouth with water and then drink plenty of water.[3][8][9] Never give anything by mouth to an unconscious person.[3][11]

## Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, fog, foam, dry chemical, or carbon dioxide.[2][8]
- Hazards: The substance is a combustible solid but propagates flame with difficulty.[2] Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[3][8]

- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[3\]](#)[\[8\]](#)

#### Accidental Release:

- Minor Spills: Remove all ignition sources.[\[2\]](#)[\[9\]](#) Use dry clean-up procedures and avoid generating dust.[\[2\]](#)[\[9\]](#) Sweep up and shovel into suitable, labeled containers for disposal.[\[3\]](#)[\[8\]](#)
- Major Spills: Clear the area of personnel and move upwind.[\[2\]](#) Alert emergency responders.[\[2\]](#) Avoid contact with skin and eyes by using appropriate protective equipment.[\[2\]](#)

## Toxicological and Ecotoxicological Data

#### Toxicological Information:

- Causes burns by all exposure routes.[\[3\]](#)
- Ingestion can cause chemical burns within the oral cavity and gastrointestinal tract.[\[2\]](#)
- Direct contact with eyes can cause severe damage.[\[2\]](#)
- Prolonged or repeated exposure may have cumulative health effects.[\[2\]](#)

#### Ecotoxicological Data:

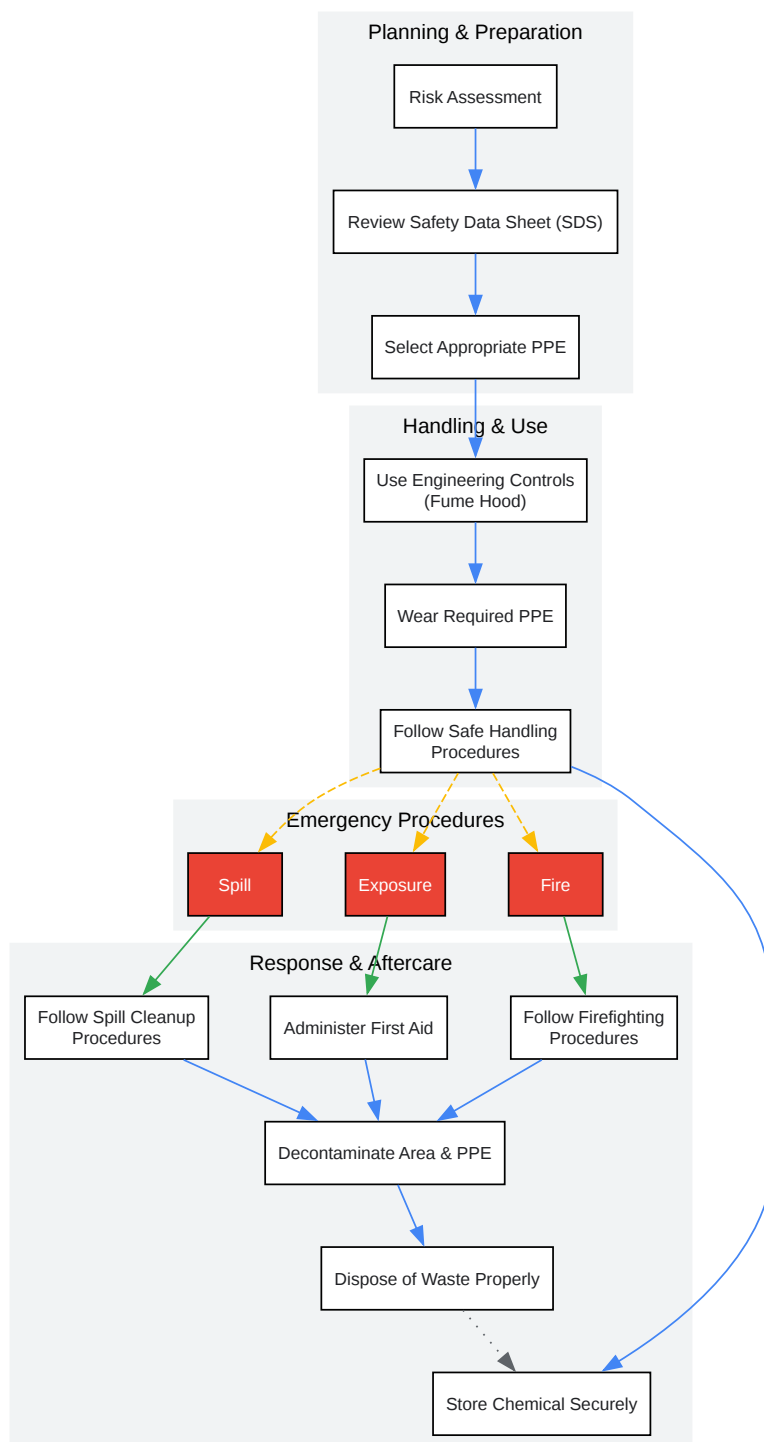
Test	Duration	Species	Value	Source
EC50	72h	Algae or other aquatic plants	184 mg/L	Apollo Scientific <a href="#">[9]</a>
EC50	48h	Crustacea	13.7 mg/L	Apollo Scientific <a href="#">[9]</a>
LC50	96h	Fish	>46 <100 mg/L	Apollo Scientific <a href="#">[9]</a>
EC10(ECx)	48h	Crustacea	6.91 mg/L	Apollo Scientific <a href="#">[9]</a>

## Disposal Considerations

This material and its container must be disposed of as hazardous waste. All waste disposal must be handled in accordance with local, state, and federal regulations.<sup>[2]</sup>

## Diagrams

## General Safety and Handling Workflow for 1,8-Diaminooctane

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **1,8-Diaminooctane**.

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